

Application Notes and Protocols for Modeling Olivine Weathering Rates in Diverse Environments

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Compound of Interest

Compound Name: Olivin

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These application notes provide a comprehensive guide to understanding and modeling the weathering rates of **olivine** in various environmental settings. This document outlines the key factors influencing **olivine** dissolution, presents detailed experimental protocols for measuring weathering rates, and summarizes quantitative data to support predictive modeling efforts.

Introduction to Olivine Weathering

Olivine, a magnesium iron silicate, is a primary component of the Earth's upper mantle and is abundant in mafic and ultramafic rocks. Its weathering plays a crucial role in global geochemical cycles, including the long-term carbon cycle. The dissolution of **olivine** consumes atmospheric carbon dioxide (CO₂), leading to the formation of carbonate minerals. This process has garnered significant interest for its potential in enhanced weathering strategies aimed at mitigating climate change.[\[1\]](#)[\[2\]](#)

Modeling **olivine** weathering rates is essential for predicting the efficacy of such strategies and for understanding natural geological processes. However, these rates are highly variable and depend on a complex interplay of physical, chemical, and biological factors. A significant discrepancy often exists between weathering rates measured in controlled laboratory settings and those observed in the field, with natural environments often exhibiting substantially higher

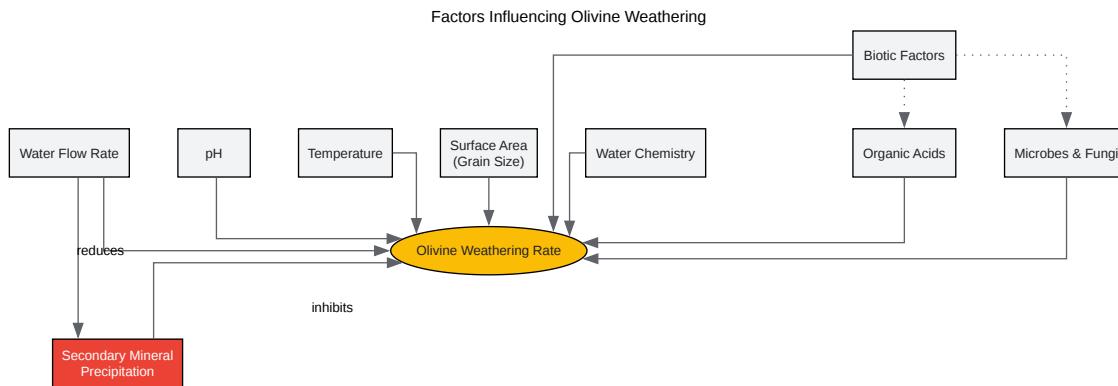
rates.[\[1\]](#)[\[2\]](#) This highlights the importance of considering environmental context in any modeling endeavor.

Key Factors Influencing Olivine Weathering Rates

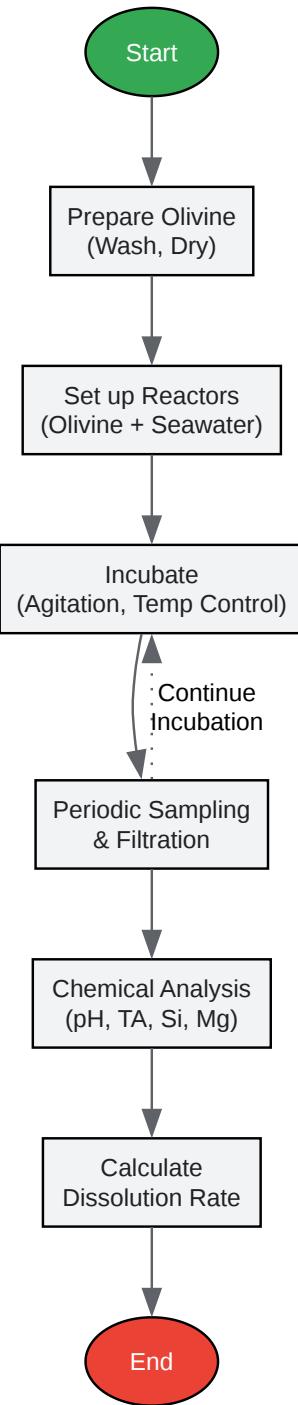
The dissolution of **olivine** is a surface-controlled process.[\[3\]](#) The primary factors that influence its weathering rate are summarized below. A critical review of the literature suggests that the main determinants are pH, temperature, the mineral-fluid interfacial surface area, and water activity.[\[4\]](#)[\[5\]](#)

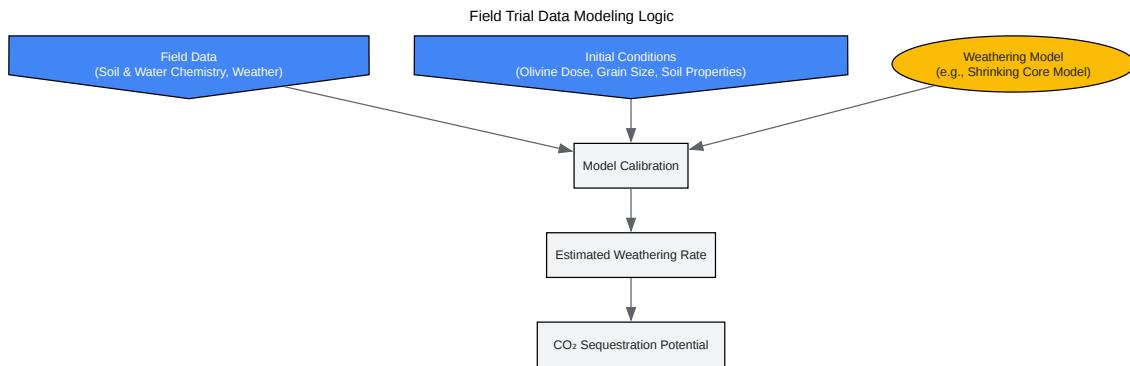
- pH: **Olivine** dissolution rates are strongly dependent on pH. Rates are significantly higher in acidic conditions and increase again under strongly alkaline conditions.[\[4\]](#)[\[6\]](#)
- Temperature: Higher temperatures generally lead to increased weathering rates, following the principles of chemical kinetics.[\[6\]](#)[\[7\]](#)
- Mineral Surface Area: The available surface area for reaction is a critical factor. Smaller grain sizes, which have a larger surface area to volume ratio, weather more rapidly.[\[8\]](#)[\[9\]](#)
- Water Chemistry and Flow: The chemical composition of the surrounding water, including the presence of organic and inorganic species, can influence dissolution rates.[\[4\]](#) Water flow rates are also important, as they can remove reaction products and prevent the formation of secondary mineral coatings that might inhibit further weathering.[\[10\]](#)
- Biotic Factors: In natural environments, biological activity can significantly accelerate **olivine** weathering. This includes the effects of plant roots, microbes, and fungi, which can alter local pH and produce organic acids that enhance dissolution.[\[1\]](#)
- Secondary Mineral Precipitation: The precipitation of secondary minerals, such as silica phases, clays, and carbonates, on the **olivine** surface can passivate the mineral and reduce its weathering rate.[\[4\]](#)[\[5\]](#)[\[11\]](#)

Below is a diagram illustrating the interconnectedness of these factors.



Batch Reactor Experimental Workflow





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